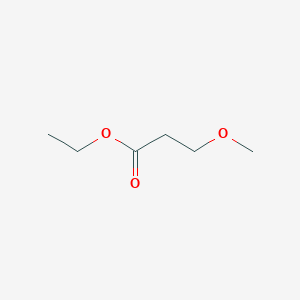

Ethyl 3-methoxypropionate

• CAS: 10606-42-5
• Molecular Formula: C6H12O3
• Molecular Weight: 132.16 g/mol
• SMILES: CCOC(=O)CCOC
• InChI: InChI=1S/C6H12O3/c1-3-9-6(7)4-5-8-2/h3-5H2,1-2H3
• InChIKey: IJUHLFUALMUWOM-UHFFFAOYSA-N

Ethyl 3-methoxypropionate (CAS 10606-42-5) addresses coating uniformity failures caused by rapid solvent evaporation. Its low vapor pressure (2.0 hPa at 20°C) ensures controlled drying in photoresist spin-coating, while its 158°C boiling point provides extended open time for defect-free automotive finishes. • Slower evaporation than PGMEA (5.0 hPa), minimizing edge-bead formation in photoresist applications. • Low water miscibility (52 g/L at 20°C) enables clean phase separation in extraction and synthesis workflows. • Favorable safety profile: oral rat LD50 ~3500 mg/kg, a less acutely toxic alternative to legacy glycol ethers. Supplied with >99% purity (GC), stored at ambient temperature, and shipped under UN3272 Class 3 flammable-liquid protocols.

Ethyl 3-Methoxypropionate: Ether-Ester Solvent Overview

Ethyl 3-methoxypropionate (CAS 10606-42-5) is a colorless, low-viscosity ether-ester solvent with the molecular formula C₆H₁₂O₃ and a molecular weight of 132.16 g/mol . It is characterized by a boiling point of 158 °C (at 760 mmHg) and a density of 0.98 g/cm³ at 20 °C . The compound is utilized as a specialty solvent in high-performance coatings, electronics manufacturing, and as an intermediate in organic synthesis due to its balanced solvency properties, moderate evaporation rate, and compatibility with a wide range of polymers and resins [1]. It is commercially available with a purity exceeding 99.0% (GC) from multiple reputable suppliers, ensuring reliable performance in demanding technical applications .

• [1] Prechem. (n.d.). Advantages of Propionate Solvents in Coatings and Other Fields. Retrieved from https://www.prechems.com/advantages-of-propionate-solvents-in-coatings-and-other-fields/ View Source

Why Ethyl 3-Methoxypropionate Resists Substitution

While ethyl 3-methoxypropionate is an ester solvent, it cannot be freely interchanged with other ester solvents (e.g., ethyl lactate, ethyl acetate) or glycol ether acetates (e.g., PGMEA). Direct substitution without quantitative evaluation of key physical properties can lead to significant changes in evaporation rate, coating uniformity, and final film properties [1]. As demonstrated in the evidence below, ethyl 3-methoxypropionate occupies a distinct position in the solvent performance space, defined by its unique combination of boiling point, vapor pressure, and solvency characteristics that are critical for achieving precise application outcomes in advanced manufacturing and research [2].

• [1] Prechem. (2025). Environmentally Friendly MMP as a Replacement for PMA (Part 3): Other Performance Comparison. Retrieved from https://www.prechems.com/environmentally-friendly-mmp-as-a-replacement-for-pma-part-3-other-performance-comparison/ View Source
• [2] Toray Industries, Inc. (2002). Developer for Photosensitive Polyimide Precursor. U.S. Patent Application Publication. Retrieved from https://www.sumobrain.com/patents/us/DEVELOPER-FOR-PHOTOSENSITIVE-POLYIMIDE-PRECURSOR.html View Source

Ethyl 3-Methoxypropionate vs. Analog Solvents

Boiling Point vs. Methyl 3-Methoxypropionate

Ethyl 3-methoxypropionate exhibits a boiling point of 158 °C, which is significantly higher than that of its methyl analog, methyl 3-methoxypropionate (MMP), which boils at 142-143 °C . This 15-16 °C difference in boiling point results in a slower evaporation rate for ethyl 3-methoxypropionate, a critical factor in applications requiring extended open time and improved film leveling. This distinction allows formulators to select the ethyl ester over the methyl ester when a less volatile solvent is needed to prevent premature drying and ensure uniform coating thickness, without resorting to higher-boiling but potentially less compatible solvent classes [1].

Evidence Dimension	Boiling Point
Target Compound Data	158 °C at 760 mmHg
Comparator Or Baseline	Methyl 3-methoxypropionate (MMP): 142-143 °C at 760 mmHg
Quantified Difference	15-16 °C higher boiling point for Ethyl 3-methoxypropionate
Conditions	Standard atmospheric pressure (760 mmHg)

Why This Matters

A higher boiling point directly translates to a slower evaporation rate, which is essential for preventing defects like orange peel or solvent popping in coatings and ensuring complete leveling in high-precision applications.

• [1] ChemWhat. (n.d.). Methyl 3-methoxypropionate CAS#: 3852-09-3. Retrieved from https://www.chemwhat.com/methyl-3-methoxypropionate-cas-3852-09-3 View Source

Vapor Pressure vs. PGMEA

Ethyl 3-methoxypropionate has a vapor pressure of 2.0 hPa at 20 °C, which is significantly lower than the 5.0 hPa vapor pressure of propylene glycol methyl ether acetate (PGMEA) at the same temperature [1]. This lower vapor pressure correlates with a slower evaporation rate, providing a wider processing window for the application and leveling of photosensitive coatings and resists. In contrast, the higher volatility of PGMEA can lead to rapid solvent loss at the edge of a spinning wafer, causing non-uniform film thickness and potential defects in semiconductor fabrication [2].

Evidence Dimension	Vapor Pressure at 20 °C
Target Compound Data	2.0 hPa (approx. 1.5 mmHg)
Comparator Or Baseline	Propylene Glycol Methyl Ether Acetate (PGMEA): 5.0 hPa (approx. 3.75 mmHg)
Quantified Difference	Ethyl 3-methoxypropionate has 60% lower vapor pressure than PGMEA
Conditions	Temperature: 20 °C

Why This Matters

Lower vapor pressure ensures a more controlled drying profile, which is critical for achieving uniform film thickness and minimizing defects in spin-coating processes used in microelectronics and advanced optical applications.

• [1] Sigma-Aldrich. (n.d.). Ethyl-3-methoxypropionate for synthesis. VWR. Retrieved from https://b2b-pr-gqp.vwr.com/stibo/hi_IN/ethyl-3-methoxypropionate-for-synthesis-sigma-aldrich/p/8.00836.0100 View Source
• [2] Fuji Photo Film Co Ltd. (1995). Coating Fluid Composition and Method of Forming Coating Film. Patent. Retrieved from https://www.sumobrain.com/patents/jp/COATING-FLUID-COMPOSITION-METHOD-FORMING-COATING-FILM.html View Source

Water Solubility vs. Ethyl Lactate

Ethyl 3-methoxypropionate exhibits a water solubility of 52 g/L at 20 °C [1]. This limited water solubility, contrasted with the complete water miscibility of ethyl lactate [2], defines a key differentiator for applications where controlled hydrophobicity is required. In liquid-liquid extractions or water-sensitive formulations, the partial miscibility of ethyl 3-methoxypropionate can provide a distinct advantage, allowing for cleaner phase separation and reduced water uptake into organic phases, whereas ethyl lactate's high miscibility may lead to undesirable partitioning or hydrolysis [3].

Evidence Dimension	Water Solubility at 20 °C
Target Compound Data	52 g/L
Comparator Or Baseline	Ethyl Lactate: Miscible (>>100 g/L)
Quantified Difference	Ethyl 3-methoxypropionate is less than half as soluble as ethyl lactate in water
Conditions	Temperature: 20 °C

Why This Matters

Controlled water solubility allows for predictable partitioning behavior in biphasic systems, making it a preferred choice for extractions and syntheses where a clear organic phase boundary is required.

• [1] VWR. (n.d.). Ethyl-3-methoxypropionate for synthesis, Sigma-Aldrich®. Retrieved from https://b2b-pr-gqp.vwr.com/stibo/hi_IN/ethyl-3-methoxypropionate-for-synthesis-sigma-aldrich/p/8.00836.0100 View Source
• [2] Wikipedia. (2006). Ethyl lactate. Retrieved from https://en.m.wikipedia.org/wiki/Ethyl_lactate View Source
• [3] Fuji Photo Film Co Ltd. (1995). Coating Fluid Composition and Method of Forming Coating Film. Patent. Retrieved from https://www.sumobrain.com/patents/jp/COATING-FLUID-COMPOSITION-METHOD-FORMING-COATING-FILM.html View Source

Safety vs. Legacy Glycol Ethers

Ethyl 3-methoxypropionate is associated with an oral rat LD50 (lethal dose, 50%) of approximately 3500 mg/kg, indicating moderate acute toxicity [1]. In contrast, legacy glycol ethers such as 2-ethoxyethanol (ethylene glycol monoethyl ether) have reported oral rat LD50 values in the range of 2000-3000 mg/kg, and are known to exhibit significant reproductive and developmental toxicity at lower exposure levels [2]. While the acute toxicity values are broadly comparable, ethyl 3-methoxypropionate is generally recognized as a safer alternative to these glycol ethers due to a more favorable metabolic and toxicological profile, positioning it as a preferred option for formulators seeking to reduce health and safety risks in the workplace [3].

Evidence Dimension	Acute Oral Toxicity (Rat LD50)
Target Compound Data	~3500 mg/kg
Comparator Or Baseline	2-Ethoxyethanol: ~2000-3000 mg/kg
Quantified Difference	Approximately 17-75% higher LD50 for ethyl 3-methoxypropionate
Conditions	Oral administration in rats

Why This Matters

A higher LD50 value suggests a lower acute toxicity hazard, which is a significant factor in workplace safety assessments and regulatory compliance, especially when considering replacements for more hazardous solvents.

• [1] Molbase. (n.d.). Ethyl 3-Methoxypropionate. Retrieved from https://m.molbase.com/moldata/193487.html View Source
• [2] Occupational Safety and Health Administration (OSHA). (n.d.). 2-Ethoxyethanol. Retrieved from https://www.osha.gov/chemicaldata/161 View Source
• [3] Prechem. (2025). Environmentally Friendly MMP as a Replacement for PMA (Part 3): Other Performance Comparison. Retrieved from https://www.prechems.com/environmentally-friendly-mmp-as-a-replacement-for-pma-part-3-other-performance-comparison/ View Source

Ethyl 3-Methoxypropionate: Optimal Applications

Coatings with Extended Open Time

Due to its boiling point of 158 °C and vapor pressure of 2.0 hPa at 20 °C, ethyl 3-methoxypropionate provides a slower evaporation rate compared to methyl 3-methoxypropionate (142-143 °C boiling point) and PGMEA (5.0 hPa vapor pressure). This makes it an ideal solvent for automotive and industrial coatings where a longer open time is essential for achieving a smooth, defect-free finish [1].

Semiconductor Thin-Film Deposition

The low vapor pressure of ethyl 3-methoxypropionate (2.0 hPa) relative to PGMEA (5.0 hPa) translates to a more controlled drying profile during spin-coating. This is critical for achieving uniform film thickness and minimizing edge-bead formation in photoresist applications, as detailed in patent literature for advanced coating fluid compositions [2].

Water-Sensitive Synthesis and Extraction

With a water solubility of 52 g/L at 20 °C, ethyl 3-methoxypropionate is significantly less miscible with water than solvents like ethyl lactate (miscible). This property is advantageous for extraction processes and for carrying out reactions where a defined organic phase and minimal water interference are required [3][4].

Safer Solvent Replacement

With an oral rat LD50 of approximately 3500 mg/kg, ethyl 3-methoxypropionate presents a less acutely toxic alternative to legacy glycol ether solvents like 2-ethoxyethanol (LD50 ~2000-3000 mg/kg). This safety advantage supports its use in formulating products with improved occupational safety profiles, aligning with modern sustainability and worker safety initiatives [5][6].

• [1] Sigma-Aldrich. (n.d.). Ethyl-3-methoxypropionate for synthesis. VWR. Retrieved from https://b2b-pr-gqp.vwr.com/stibo/hi_IN/ethyl-3-methoxypropionate-for-synthesis-sigma-aldrich/p/8.00836.0100 View Source
• [2] Fuji Photo Film Co Ltd. (1995). Coating Fluid Composition and Method of Forming Coating Film. Patent. Retrieved from https://www.sumobrain.com/patents/jp/COATING-FLUID-COMPOSITION-METHOD-FORMING-COATING-FILM.html View Source
• [3] VWR. (n.d.). Ethyl-3-methoxypropionate for synthesis, Sigma-Aldrich®. Retrieved from https://b2b-pr-gqp.vwr.com/stibo/hi_IN/ethyl-3-methoxypropionate-for-synthesis-sigma-aldrich/p/8.00836.0100 View Source
• [4] Wikipedia. (2006). Ethyl lactate. Retrieved from https://en.m.wikipedia.org/wiki/Ethyl_lactate View Source
• [5] Molbase. (n.d.). Ethyl 3-Methoxypropionate. Retrieved from https://m.molbase.com/moldata/193487.html View Source
• [6] Occupational Safety and Health Administration (OSHA). (n.d.). 2-Ethoxyethanol. Retrieved from https://www.osha.gov/chemicaldata/161 View Source
